

Core Compound Identification: 4-((2-isopropoxyethoxy)methyl)phenol

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Compound of Interest

Compound Name: 4-Isopropoxy-2-isopropylphenol

Cat. No.: B14839726

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- IUPAC Name: 4-((2-(propan-2-yloxy)ethoxy)methyl)phenol
- CAS Number: 177034-57-0[1]
- Molecular Formula: C₁₂H₁₈O₃[1]
- Molecular Weight: 210.27 g/mol [1]

This compound is a critical building block in the pharmaceutical industry, primarily valued for its role in the multi-step synthesis of Bisoprolol, a cardioselective β 1-adrenergic receptor blocker prescribed for cardiovascular diseases like hypertension.[1]

Physicochemical and Spectroscopic Data

A comprehensive understanding of a compound's physical and chemical properties is fundamental to its application in synthesis and development.

Property	Value	Source(s)
Appearance	White crystalline solid or powder	[1]
Solubility	Soluble in organic solvents such as ethanol and ether; also soluble in water.	[1]
¹ H-NMR (δ, ppm)	1.15 (d, 6H), 3.55 (m, 1H), 3.65 (t, 2H), 4.50 (s, 2H), 6.85 (d, 2H), 7.20 (d, 2H), 9.50 (s, 1H)	[1]
Mass Spec. (m/z)	210.1256 [M] ⁺ , 107 [C ₇ H ₇ O] ⁺ (base peak)	[1]

Synthesis of 4-((2-isopropoxyethoxy)methyl)phenol: A Detailed Protocol and Rationale

The primary industrial route to this key intermediate is the etherification of 4-hydroxybenzyl alcohol with 2-isopropoxyethanol. This reaction is typically acid-catalyzed.

Experimental Protocol: Acid-Catalyzed Etherification

This protocol is a representative method for the synthesis of 4-((2-isopropoxyethoxy)methyl)phenol.

Materials:

- 4-hydroxybenzyl alcohol
- 2-isopropoxyethanol
- Toluene
- Solid acid catalyst (e.g., silica sulfuric acid or Amberlyst 15)
- Potassium carbonate

Procedure:

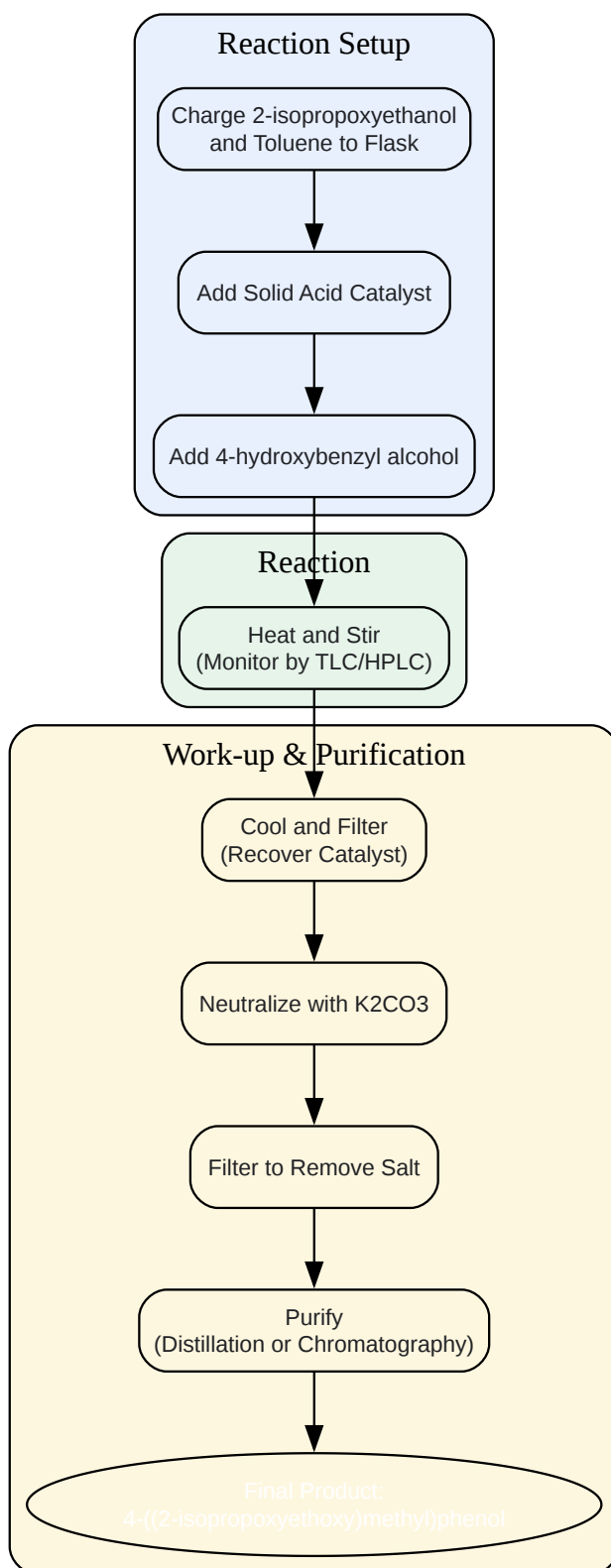
- **Reaction Setup:** In a reaction flask equipped with a stirrer and a condenser, charge 2-isopropoxyethanol and dissolve it in toluene.
- **Catalyst Addition:** Add the solid acid catalyst to the reaction mixture. The use of a solid acid catalyst simplifies post-reaction work-up through simple filtration.
- **Reactant Addition:** Slowly add 4-hydroxybenzyl alcohol to the mixture while stirring.
- **Reaction:** Heat the mixture to a moderate temperature (e.g., 80-100 °C) and maintain for several hours. The progress of the reaction should be monitored by a suitable technique such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).^[2]
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Filter the mixture to recover the solid acid catalyst.
 - To the filtrate, add potassium carbonate and stir for one hour to neutralize any remaining acid.^[1]
 - Filter the mixture to remove the potassium carbonate.
- **Purification:** The resulting crude product can be purified by distillation under reduced pressure or by column chromatography to yield pure 4-((2-isopropoxyethoxy)methyl)phenol.

Causality in Experimental Choices

- **Choice of Catalyst:** While various acids can catalyze this etherification, solid acid catalysts like silica sulfuric acid or ion-exchange resins (e.g., Amberlyst 15) are often preferred in industrial settings.^[2] This choice is driven by the ease of separation of the catalyst from the reaction mixture (filtration versus a more complex aqueous work-up for liquid acids), which also allows for catalyst recycling, improving the process's economic and environmental profile.

- **Temperature Control:** Maintaining a controlled reaction temperature is crucial. Higher temperatures can lead to the formation of dimeric impurities from the self-condensation of 2-isopropoxyethanol. A moderate temperature ensures a reasonable reaction rate while minimizing side reactions, thus leading to a purer product.
- **Neutralization Step:** The addition of a weak base like potassium carbonate after the reaction is a critical step to neutralize the acid catalyst, preventing potential degradation of the product during subsequent purification steps, especially if distillation at elevated temperatures is employed.^[1]

Visualization of the Synthesis Workflow



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Caption: A generalized experimental workflow for the synthesis of 4-((2-isopropoxyethoxy)methyl)phenol.

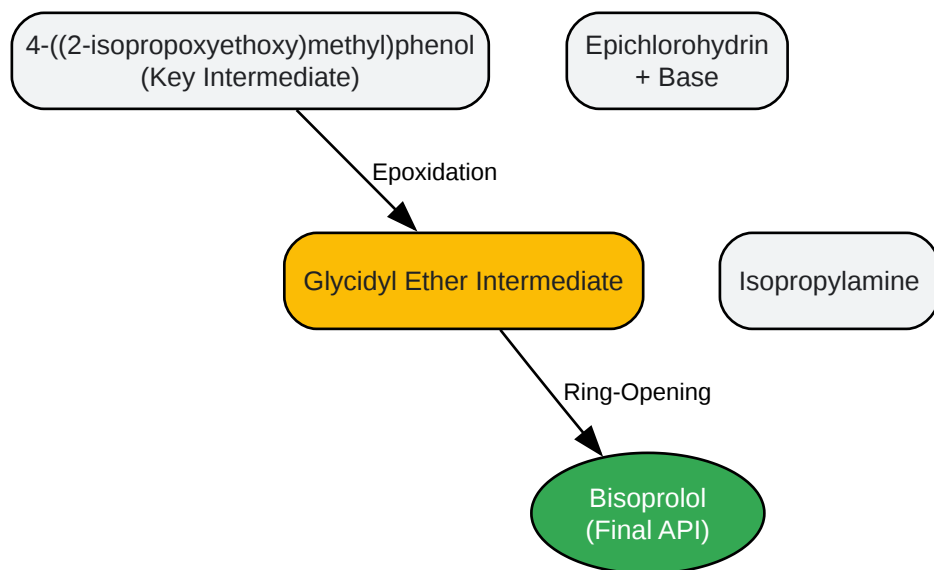
Application in Drug Development: The Synthesis of Bisoprolol

The primary and most significant application of 4-((2-isopropoxyethoxy)methyl)phenol is as a pivotal intermediate in the synthesis of Bisoprolol.^{[1][2][3]} Understanding this role provides a clear context for its importance to drug development professionals.

The synthesis of Bisoprolol from this intermediate generally proceeds via two additional key steps:

- **Epoxidation:** The phenolic hydroxyl group of 4-((2-isopropoxyethoxy)methyl)phenol is reacted with epichlorohydrin in the presence of a base to form a glycidyl ether intermediate.
- **Ring-Opening:** The resulting epoxide is then subjected to a ring-opening reaction with isopropylamine to introduce the final side chain, yielding Bisoprolol.

Visualization of the Role in Bisoprolol Synthesis



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Caption: The role of 4-((2-isopropoxyethoxy)methyl)phenol in the synthesis of Bisoprolol.

Safety and Handling

As with any chemical reagent, proper safety precautions are paramount. While a specific, detailed safety data sheet for 4-((2-isopropoxyethoxy)methyl)phenol may not be universally available, the safety profile can be inferred from its starting materials and related phenolic compounds.

- **General Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of dust or vapors. Avoid contact with skin, eyes, and clothing.
- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, safety glasses with side shields, and a lab coat.
- **Storage:** Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

References

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